Purification of crude 4-Chloro-2-methyl-7-nitroquinoline by recrystallization

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Compound of Interest

Compound Name:	*4-Chloro-2-methyl-7-nitroquinoline*
CAS No.:	*56983-09-6*
Cat. No.:	*B368666*

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Technical Support Center: Purification of 4-Chloro-2-methyl-7-nitroquinoline

Welcome to the Technical Support Center for quinoline derivative purification. This guide is designed for researchers, application scientists, and drug development professionals tasked with isolating high-purity **4-Chloro-2-methyl-7-nitroquinoline** (CAS: 56983-09-6) 1.

As a highly reactive electrophile, this compound serves as a critical intermediate in the synthesis of dual PI3K/Akt/mTOR inhibitors and other targeted oncology therapeutics 2. Because downstream nucleophilic aromatic substitution (SNAr) relies heavily on the purity of the quinoline core 3, mastering its recrystallization is paramount.

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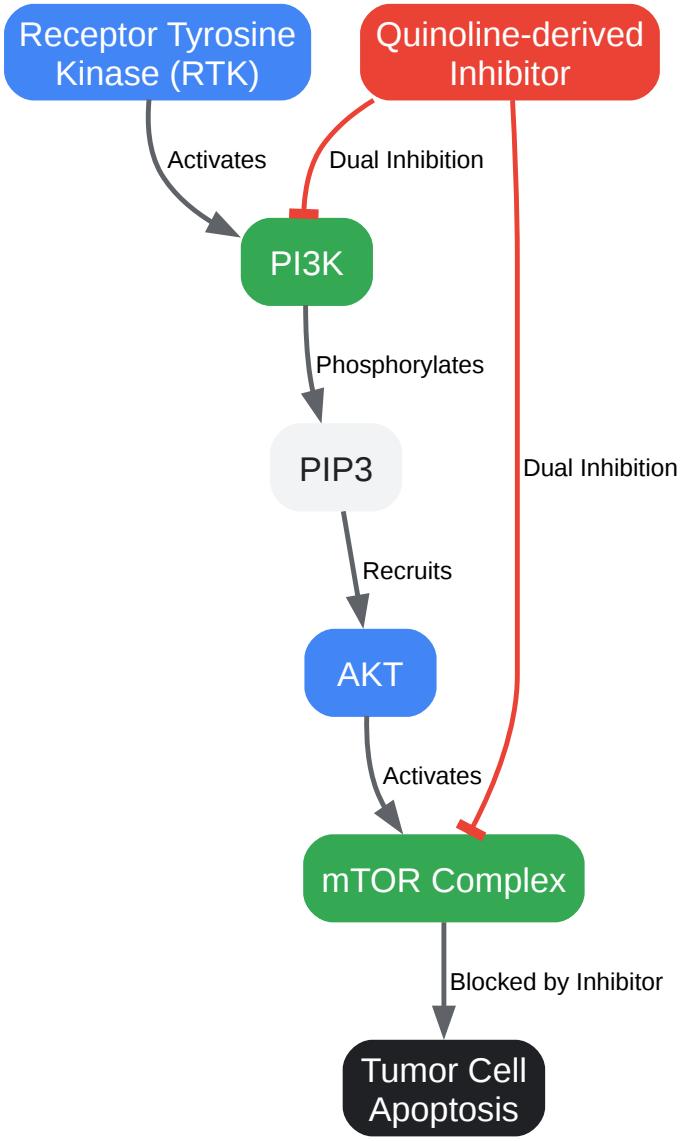

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PI3K/Akt/mTOR signaling pathway targeted by quinoline-derived inhibitors.

Part 1: Quantitative Solvent Data for Recrystallization

Selecting the correct solvent system is the foundation of a successful recrystallization. **4-Chloro-2-methyl-7-nitroquinoline** is highly soluble in polar aprotic solvents but exhibits poor solubility in pure aliphatic hydrocarbons 4.

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Solvent System	Volume Ratio	Polarity Index (Avg)	Hot Solubility (mg/mL)	Cold Solubility (mg/mL)	Expected Recovery (%)
Ethyl Acetate / Hexane	1:3	~1.5	High (>150)	Low (<10)	80 - 85%
Toluene / Heptane	1:2	~1.2	Moderate (~100)	Very Low (<5)	75 - 80%
Ethanol / Water	4:1	~6.0	High (>200)	Moderate (~30)	60 - 70%
Skellysolve B (Hexanes)	100%	~0.1	Low (~20)	Very Low (<1)	40 - 50%

Recommendation: The Ethyl Acetate/Hexane (1:3) system provides the optimal thermodynamic gradient for high-yield, high-purity recovery.

Part 2: Self-Validating Standard Operating Procedure (SOP)

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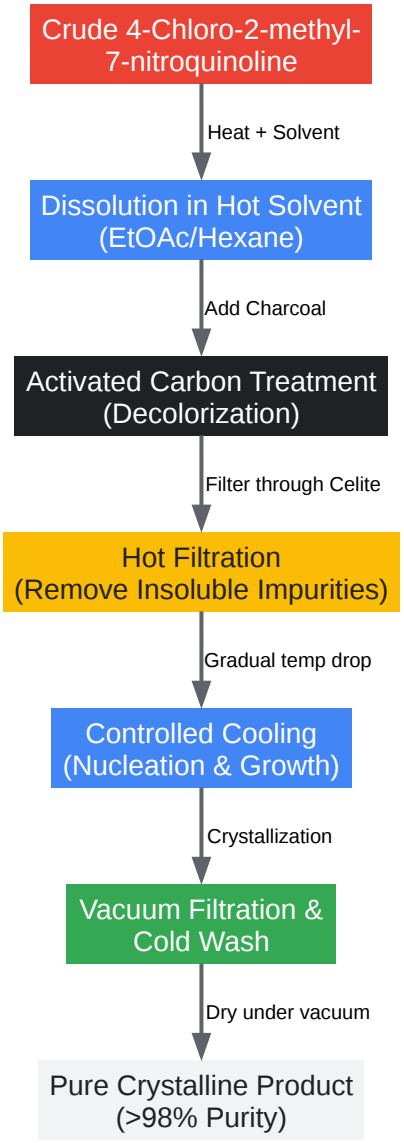

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Step-by-step recrystallization workflow for crude quinoline derivatives.

Step 1: Dissolution

- Suspend the crude **4-Chloro-2-methyl-7-nitroquinoline** in Ethyl Acetate (approx. 5 mL per gram of crude).
- Heat the suspension to a gentle reflux (approx. 75°C) until the solid completely dissolves.
- Slowly add hot Hexane dropwise until the solution becomes slightly cloudy, then add just enough hot Ethyl Acetate (1-2 mL) to clarify the solution.

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Step 2: Decolorization & Hot Filtration

- Briefly remove the flask from the heat source to prevent boil-over.
- Add 5% (w/w) activated carbon (charcoal) to the solution. Boil for 10 minutes.
- Filter the hot mixture rapidly through a pre-warmed pad of Celite using a jacketed Buchner funnel.

> *Self-Validation Checkpoint: Inspect the filtrate. A successful filtration yields a clear, pale-yellow solution. If the solution remains dark brown or opaque, the carbon adsorption was insufficient or channeling occurred in the Celite pad. Do not proceed to cooling. Reheat the filtrate, add fresh activated carbon, and repeat the filtration.*

Step 3: Controlled Nucleation

- Allow the clarified filtrate to cool ambiently to room temperature over 2 hours without disturbance.
- Once room temperature is reached, transfer the flask to an ice bath (0-5°C) for 1 hour to maximize precipitation.

> *Self-Validation Checkpoint: Observe the crystal morphology. Pure **4-Chloro-2-methyl-7-nitroquinoline** should form distinct, needle-like pale-yellow crystals. If an amorphous powder or a thick oil forms, the cooling rate was too rapid or the solvent ratio is incorrect.*

Step 4: Isolation

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- Collect the crystals via vacuum filtration.
- Wash the filter cake with a minimal amount of ice-cold Hexane (to displace residual mother liquor without dissolving the product).
- Dry the crystals under high vacuum at 40°C to constant weight.

Part 3: Troubleshooting Guides & FAQs

Q1: During cooling, my product forms a thick oil at the bottom of the flask instead of crystals. How do I fix this "oiling out"?

- Causality: Oiling out (liquid-liquid phase separation) occurs when the saturation temperature of the solution is higher than the melting point of the solute in that specific solvent system. The compound precipitates as a supercooled liquid rather than organizing into a solid crystal lattice.
- Solution: Reheat the mixture until the oil completely redissolves. Add a small volume of the primary solvent (Ethyl Acetate) to slightly lower the saturation temperature. Cool the solution much more slowly. Seeding the solution with a pure crystal of **4-Chloro-2-methyl-7-nitroquinoline** at a temperature just above the oiling-out point provides a nucleation site, thermodynamically favoring crystallization over phase separation.

Q2: The crude material is dark brown, and standard recrystallization yields yellowish-brown crystals instead of the expected pale yellow. How can I remove these stubborn colored impurities?

- Causality: Upstream nitration and chlorination reactions often generate highly conjugated, colored polymeric byproducts. These large molecules can co-crystallize or become physically trapped within the target compound's crystal lattice.
- Solution: Implement the activated carbon treatment detailed in Step 2 of the SOP. The high surface area and mesoporous structure of activated charcoal selectively adsorb large, conjugated impurities while leaving the smaller quinoline molecules in solution.

Q3: Why is the yield so low (<50%) when using a 100% hexanes (Skellysolve B) system, and what is the optimal alternative?

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- Causality: While hexanes are excellent for precipitating non-polar compounds, **4-Chloro-2-methyl-7-nitroquinoline** possesses a highly polar nitro group and a basic nitrogen atom. It has extremely low solubility in non-polar hydrocarbons even at boiling temperatures 4. Using 100% hexanes requires massive solvent volumes to achieve dissolution, leading to high product loss upon cooling.

- Solution: Transition to a binary solvent system like Ethyl Acetate/Hexane (1:3). Ethyl acetate provides the necessary polarity to dissolve the compound at reflux, while hexane acts as an anti-solvent to drive precipitation upon cooling.

Q4: How does the presence of the 7-nitro group affect the stability of the compound during hot filtration?

- Causality: The strongly electron-withdrawing 7-nitro group depletes electron density from the quinoline ring, highly activating the 4-chloro position toward nucleophilic aromatic substitution (SNAr) 3.

- Solution: Avoid using nucleophilic solvents (such as primary alcohols like ethanol or methanol) at prolonged high temperatures, as they can slowly displace the 4-chloro group, forming unwanted ether byproducts. Stick strictly to non-nucleophilic solvent systems (EtOAc/Hexanes or Toluene/Heptane) to maintain the structural integrity of the intermediate.

References

- Cas 56983-09-6, Quinoline, 4-chloro-2-methyl-7-nitro-. Lookchem. Available at:[Link]

- Synthesis of 4-chloro-6-methoxy-2-methyl-3-nitroquinoline. Atlantis Press. Available at:[Link]

- 4,7-dichloroquinoline. Organic Syntheses Procedure. Available at:[Link]

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Sources

- 1. lookchem.com [lookchem.com]
- 2. atlantis-press.com [atlantis-press.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
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